

Solubility issues of 5-Nitroguaiacol (sodium) in different solvents

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Compound of Interest

Compound Name: 5-Nitroguaiacol (sodium)

Cat. No.: B14793361

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Technical Support Center: 5-Nitroguaiacol (Sodium Salt)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with 5-Nitroguaiacol sodium salt.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My 5-Nitroguaiacol sodium salt is not dissolving properly in water at room temperature. What should I do?

A1: While 5-Nitroguaiacol sodium salt is generally water-soluble, several factors can affect its dissolution.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Here are some troubleshooting steps:

- Increase Temperature: Gently warm the solution. Many sources indicate that solubility can be improved with heating.
- Check pH: The pH of your water can influence solubility. Although generally soluble, extreme pH values may affect the salt's dissolution.

- Vortex or Sonicate: Agitation can aid in the dissolution process. Try vortexing the solution or using an ultrasonic bath for a short period.
- Verify Compound Quality: Ensure the compound has been stored correctly, as it is described as hygroscopic.^{[7][8]} Absorbed moisture can affect its properties.

Q2: I'm observing precipitation in my stock solution of 5-Nitroguaiacol sodium salt in DMSO. How can I resolve this?

A2: 5-Nitroguaiacol sodium salt is sparingly soluble in DMSO and may require heating to fully dissolve.^{[7][8][9]} If you observe precipitation upon cooling or over time:

- Gentle Re-warming: Warm the stock solution in a water bath to redissolve the precipitate before use.
- Prepare Fresh Solutions: It is best practice to prepare fresh solutions for your experiments to ensure accurate concentrations.
- Consider a Co-solvent: Depending on your experimental needs, using a co-solvent system might help maintain solubility.

Q3: What is the recommended storage condition for 5-Nitroguaiacol sodium salt?

A3: 5-Nitroguaiacol sodium salt is hygroscopic.^{[7][8]} To maintain its stability and integrity, it should be stored in a tightly sealed container in a dry and ventilated place at room temperature, away from light and heat.^[10] For long-term storage, refrigeration under an inert atmosphere is recommended.^{[7][8][9]}

Q4: Can I use solvents other than water, DMSO, ethanol, or methanol?

A4: While water, ethanol, methanol, and acetone are the most commonly cited solvents for 5-Nitroguaiacol sodium salt, its solubility in other organic solvents has been reported.^{[1][8][9]} For instance, it has very low solubility in n-heptane and xylene.^[11] If your experimental design requires an alternative solvent, it is crucial to perform a small-scale solubility test first.

Solubility Data

The following table summarizes the solubility of 5-Nitroguaiacol sodium salt in various solvents based on available data.

| Solvent | Temperature | Solubility | Source |
|----------|---------------|---|---|
| Water | 20°C (pH 7) | 1830 mg/L | [11] |
| Water | 25°C | ~242,500 mg/L (estimated) | [12] |
| Methanol | 20°C | 53,000 mg/L | [11] |
| Ethanol | Not Specified | Soluble | [1] [8] [9] |
| Acetone | Not Specified | Soluble | [1] [8] [9] |
| DMSO | Not Specified | Sparingly soluble, may require heating | [7] [8] [9] |

Experimental Protocols

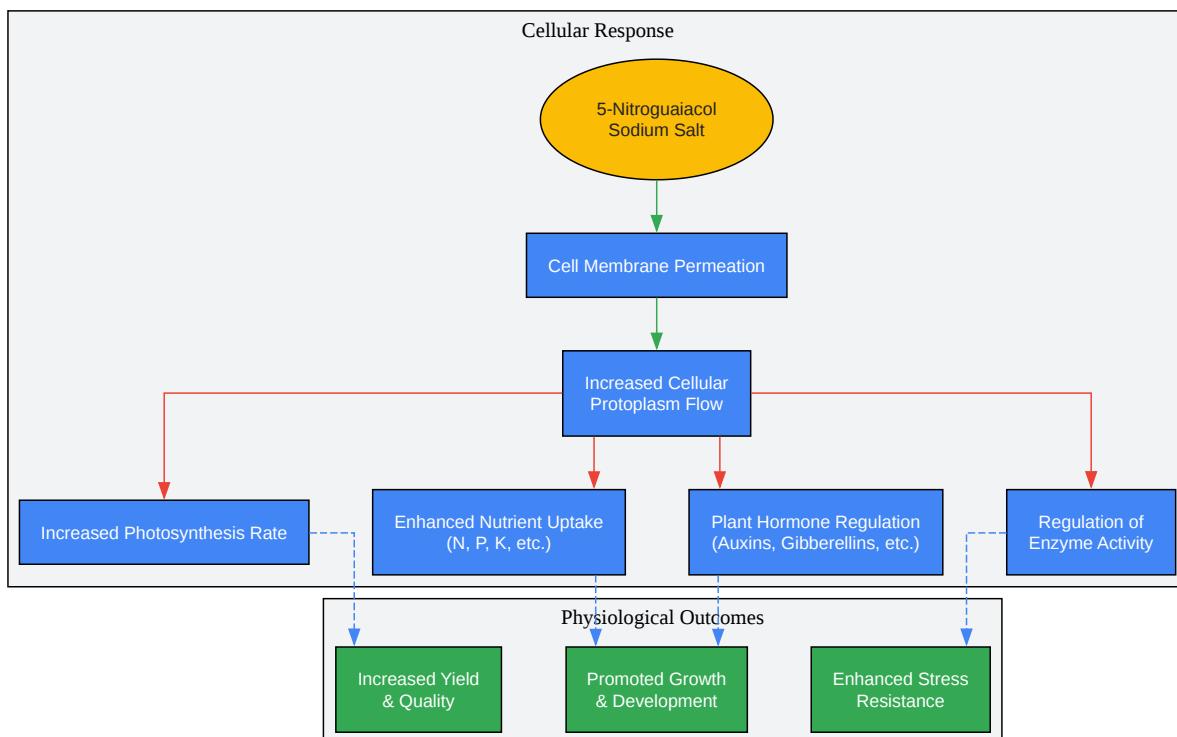
Protocol for Preparing an Aqueous Stock Solution of 5-Nitroguaiacol Sodium Salt

- Weighing: Accurately weigh the desired amount of 5-Nitroguaiacol sodium salt powder in a sterile container.
- Solvent Addition: Add the required volume of purified water (e.g., deionized or distilled) to the container.
- Dissolution:
 - Agitate the mixture by vortexing or stirring.
 - If the compound does not fully dissolve, gently warm the solution in a water bath (e.g., 37°C) with intermittent swirling until all the solid is dissolved.
- Sterilization (if required): If the solution is for cell culture or other sterile applications, filter-sterilize it through a 0.22 µm syringe filter.

- Storage: Store the stock solution in a tightly sealed, light-protected container. For short-term use, refrigeration may be appropriate. For longer-term storage, consider aliquoting and freezing at -20°C to avoid repeated freeze-thaw cycles.

Visualizations

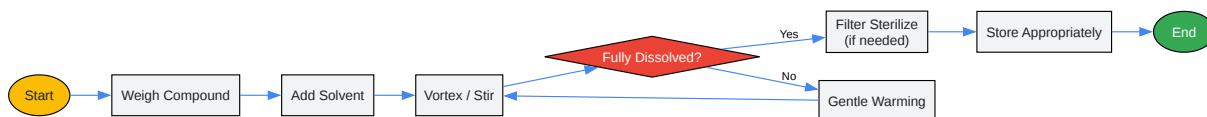
Proposed Mechanism of Action in Plants



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Caption: Proposed signaling pathway of 5-Nitroguaiacol sodium salt in plants.

Experimental Workflow for Solution Preparation

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Caption: General workflow for preparing a 5-Nitroguaiacol sodium salt solution.

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